

ONO-RS-082 light sensitivity and proper storage conditions

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Compound of Interest

Compound Name: ONO-RS-082

Cat. No.: B1663043

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ONO-RS-082 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the light sensitivity and proper storage conditions for **ONO-RS-082**. Adherence to these guidelines is critical for ensuring the compound's stability and the reproducibility of experimental results.

Summary of Storage and Stability

Proper storage is crucial for maintaining the integrity of **ONO-RS-082**. The following table summarizes the recommended storage conditions for both the solid compound and its solutions based on available data.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years[1]	Store in the dark, under desiccating conditions.[2]
Room Temperature	Not specified	One supplier suggests room temperature storage.[3]	
Solution in DMSO	-20°C	1 to 3 months[1][4]	Prepare aliquots to avoid repeated freeze-thaw cycles.[4][5]
-80°C	6 months[4][5]	Recommended for longer-term storage of stock solutions.[4][5]	
4°C	2 weeks[5]	Only for very short-term storage.	
Solution in Ethanol	-20°C	Up to 3 months[1]	Ensure the vial is tightly sealed.

Frequently Asked Questions (FAQs)

Q1: Is **ONO-RS-082** light sensitive?

A1: Yes, **ONO-RS-082** is reported to be light sensitive.[2] It is crucial to protect the compound from light to prevent potential degradation and loss of activity. One supplier explicitly recommends storing it in the dark.[2] A safety data sheet also advises keeping the compound away from direct sunlight.[6]

Q2: How should I handle **ONO-RS-082** in the laboratory to minimize light exposure?

A2: To minimize light exposure, it is recommended to work with **ONO-RS-082** under subdued ambient light. When weighing the solid compound or preparing solutions, avoid direct, bright

overhead lighting. Use amber glass vials or wrap clear vials in aluminum foil to protect stock solutions from light during storage and handling on the lab bench.

Q3: What are the recommended storage conditions for solid **ONO-RS-082**?

A3: For long-term storage, it is recommended to store solid **ONO-RS-082** at -20°C.[1][7] Under these conditions, the compound is stable for at least four years.[1] It is also advised to store it under desiccating conditions.[2] While one supplier suggests room temperature storage, storing it at -20°C is the more common recommendation for ensuring long-term stability.[3]

Q4: How should I prepare and store stock solutions of **ONO-RS-082**?

A4: **ONO-RS-082** is soluble in DMSO and ethanol.[1][2] For stock solutions in DMSO, storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for up to one month.[4][5] For solutions in ethanol, storage at -20°C is reported to be stable for up to 3 months.[1] It is best practice to prepare small aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.[4][5] Before use, allow the vial to equilibrate to room temperature for at least one hour.[5]

Q5: I see different stability information for stock solutions from different suppliers. Which guidelines should I follow?

A5: It is common for different suppliers to provide slightly different stability data. To ensure the best results, it is recommended to follow the most conservative guidelines. For stock solutions in DMSO, storing at -80°C for up to 6 months is the safest option for long-term storage.[4][5] If -80°C storage is not available, storing at -20°C and using the solution within one month is a reliable alternative.[4] Always refer to the product-specific information provided by the supplier from whom you purchased the compound.

Troubleshooting Guide

Q1: My experiment with **ONO-RS-082** shows reduced or no inhibitory activity. Could this be due to improper storage or handling?

A1: Yes, a loss of activity can be a strong indicator of compound degradation. Several factors related to storage and handling could be the cause:

- **Light Exposure:** If the solid compound or its solutions were exposed to light for extended periods, it may have degraded.
- **Improper Storage Temperature:** Storing the compound or its solutions at temperatures higher than recommended can lead to instability.
- **Repeated Freeze-Thaw Cycles:** Multiple freeze-thaw cycles of a stock solution can cause the compound to degrade.
- **Age of the Solution:** If the stock solution has been stored for longer than the recommended duration, it may have lost its potency.

To troubleshoot, it is recommended to prepare a fresh stock solution from the solid compound, ensuring all handling steps are performed with protection from light, and then repeat the experiment.

Q2: I accidentally left my stock solution of **ONO-RS-082** on the lab bench at room temperature for several hours. Is it still usable?

A2: The stability of **ONO-RS-082** in solution at room temperature for extended periods is not well-documented. Given its light sensitivity and the general recommendation for cold storage, there is a risk of degradation. To avoid compromising your experimental results, it is safest to discard the solution that was left out and prepare a fresh working solution from a properly stored, frozen aliquot.

Experimental Protocols

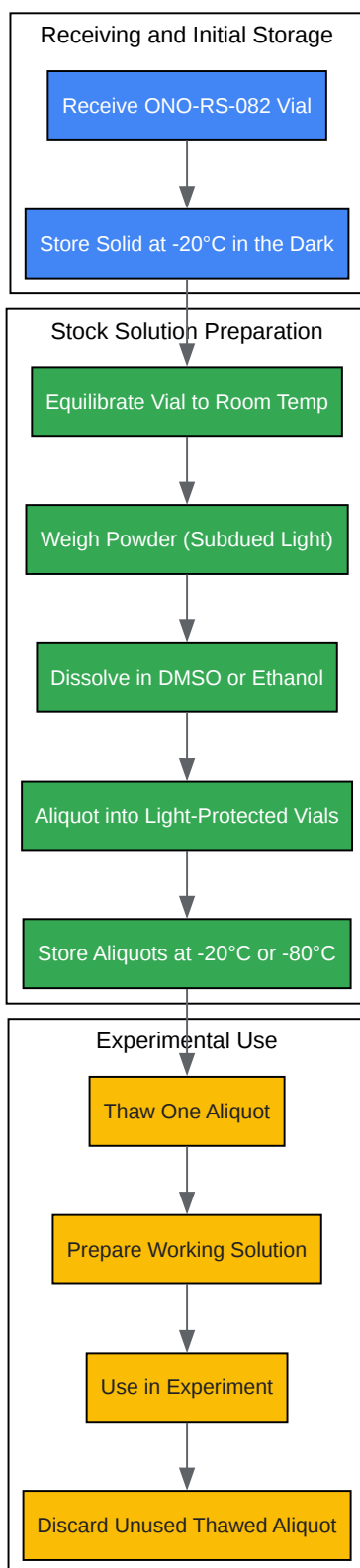
Protocol for Preparation of a 10 mM Stock Solution in DMSO

- **Preparation:** Before opening the vial of solid **ONO-RS-082**, allow it to equilibrate to room temperature for at least 30-60 minutes to prevent condensation.[5]
- **Weighing:** In a room with subdued lighting, weigh the desired amount of **ONO-RS-082** powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder to achieve a 10 mM concentration. For example, to prepare 1 ml of a 10 mM stock solution, dissolve 3.72 mg

of **ONO-RS-082** (molecular weight: 371.86 g/mol) in 1 ml of DMSO.

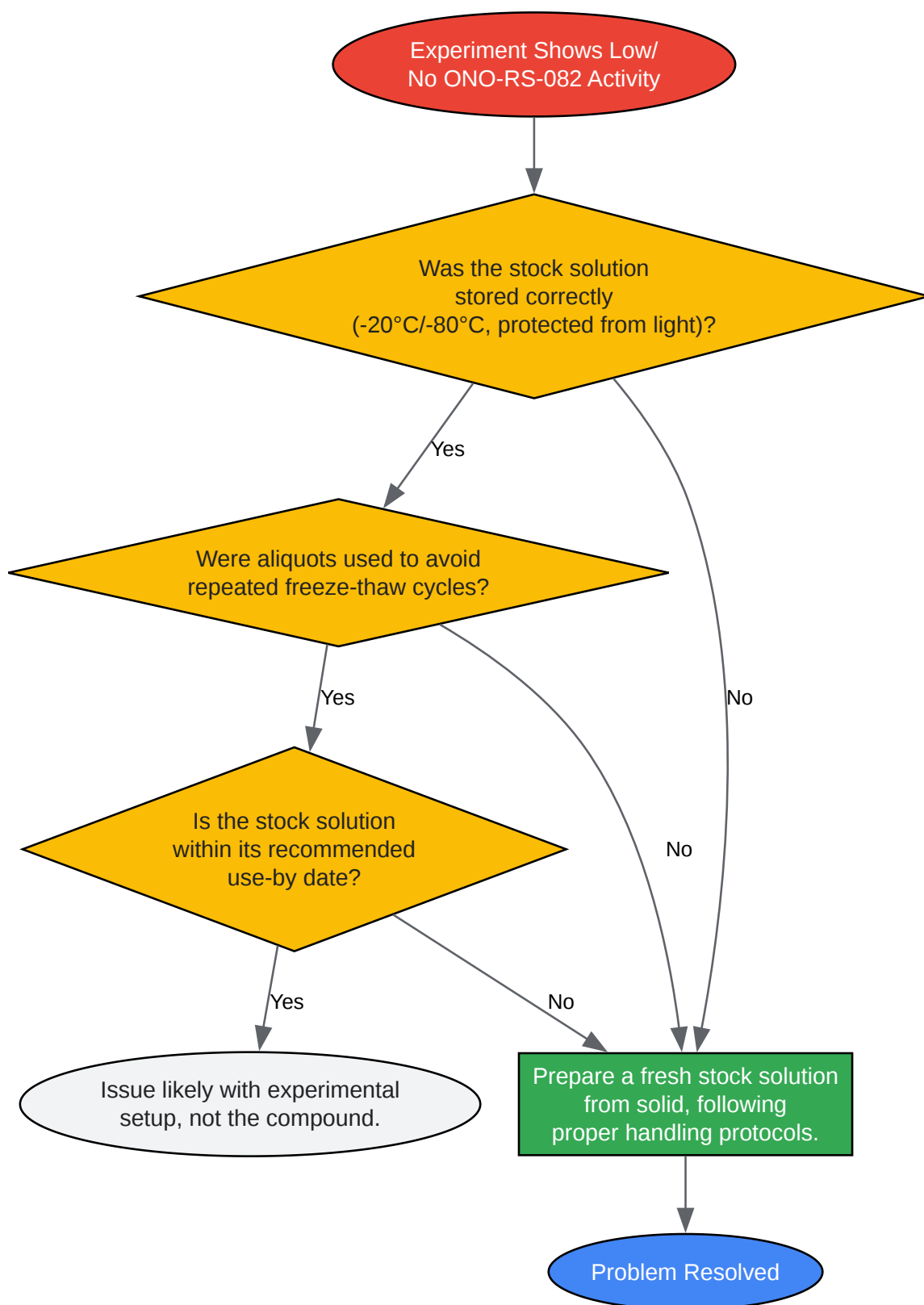
- Vortexing: Vortex the solution until the compound is completely dissolved. Gentle warming may be required to achieve full solubility.[\[2\]](#)
- Aliquoting and Storage: Dispense the stock solution into small-volume, amber glass vials or clear vials wrapped in aluminum foil. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[4\]](#)[\[5\]](#)

Visual Guides



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Caption: Recommended workflow for handling **ONO-RS-082**.



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Caption: Troubleshooting decision tree for **ONO-RS-082**.

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